

# Essential Safety and Logistical Information for Handling Cafedrine Hydrochloride

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## Compound of Interest

Compound Name: Cafedrine hydrochloride

Cat. No.: B1668205

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides immediate and essential safety protocols, operational guidance, and disposal plans for **Cafedrine hydrochloride**, ensuring a secure laboratory environment.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **Cafedrine hydrochloride**, compiled from various safety data sheets.

Property	Value	Source
CAS Number	3039-97-2	[1]
Molecular Formula	C10H15NO · HCl	Not explicitly found in search results
Molecular Weight	201.7 g/mol (for Ephedrine HCl)	
Melting Point	217-220 °C (for Ephedrine HCl)	[2]
Acute Toxicity, Oral	Category 4, Harmful if swallowed	[1][2][3][4]
Acute Toxicity, Inhalation	Category 4, Harmful if inhaled	[1]

## Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling **Cafedrine hydrochloride**, the following personal protective equipment is mandatory.

### Eye and Face Protection:

- Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[1]
- If there is a risk of splashes, use a face shield in addition to goggles.

### Hand Protection:

- Handle with chemical-impermeable gloves.[1]
- Gloves must be inspected prior to use.[1]
- It is recommended to wear two pairs of gloves, especially when compounding, administering, or disposing of the substance.[5] The outer glove should be removed and disposed of after each task or in case of contamination.[5][6]
- Change gloves regularly, at least hourly, or immediately if they are torn, punctured, or contaminated.[5]
- Wash hands thoroughly after removing gloves.[1][5]

### Body Protection:

- Wear a protective disposable gown made of lint-free, low-permeability fabric with a solid front, long sleeves, and tight-fitting cuffs.[5]
- Wear fire/flammable resistant and impervious clothing.[1]

### Respiratory Protection:

- Use a full-face respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[1]

- A NIOSH-certified N95 or N100 respirator is recommended if there is a risk of generating airborne powder or aerosols.

## Experimental Protocols: Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial to prevent accidents and maintain the integrity of the compound.

### Handling:

- Handle in a well-ventilated place, preferably within a chemical fume hood.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Use non-sparking tools to prevent ignition.[\[1\]](#)
- Do not eat, drink, or smoke in areas where **Cafedrine hydrochloride** is handled or stored.  
[\[3\]](#)[\[4\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[3\]](#)[\[4\]](#)

### Storage:

- Store the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)
- Store in light-resistant containers as the substance may be sensitive to light.
- Keep away from heat and sources of ignition.[\[7\]](#)

## Emergency Procedures

In the event of an emergency, follow these procedures to mitigate harm.

### Spill or Leak:

- Evacuate personnel to safe areas and keep people away from and upwind of the spill.[\[1\]](#)

- Ensure adequate ventilation.[1]
- Remove all sources of ignition.[1]
- Use personal protective equipment, including chemical impermeable gloves, safety goggles, and a respirator if necessary.[1]
- Prevent further leakage or spillage if it is safe to do so.[1]
- Do not let the chemical enter drains; discharge into the environment must be avoided.[1]
- For containment and cleanup, use spark-proof tools and explosion-proof equipment.[1]
- Collect the spilled material and place it in a suitable, closed container for disposal.[1]

#### First Aid Measures:

- If Swallowed: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[1]
- If Inhaled: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[1]
- In Case of Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water and consult a doctor.[1]
- In Case of Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.  
[1]

#### Fire-Fighting Measures:

- Use dry chemical, carbon dioxide, or alcohol-resistant foam as extinguishing media.[1]
- Wear a self-contained breathing apparatus for firefighting if necessary.[1]

## Disposal Plan

Proper disposal of **Cafedrine hydrochloride** and its containers is essential to prevent environmental contamination and comply with regulations.

#### Waste Disposal:

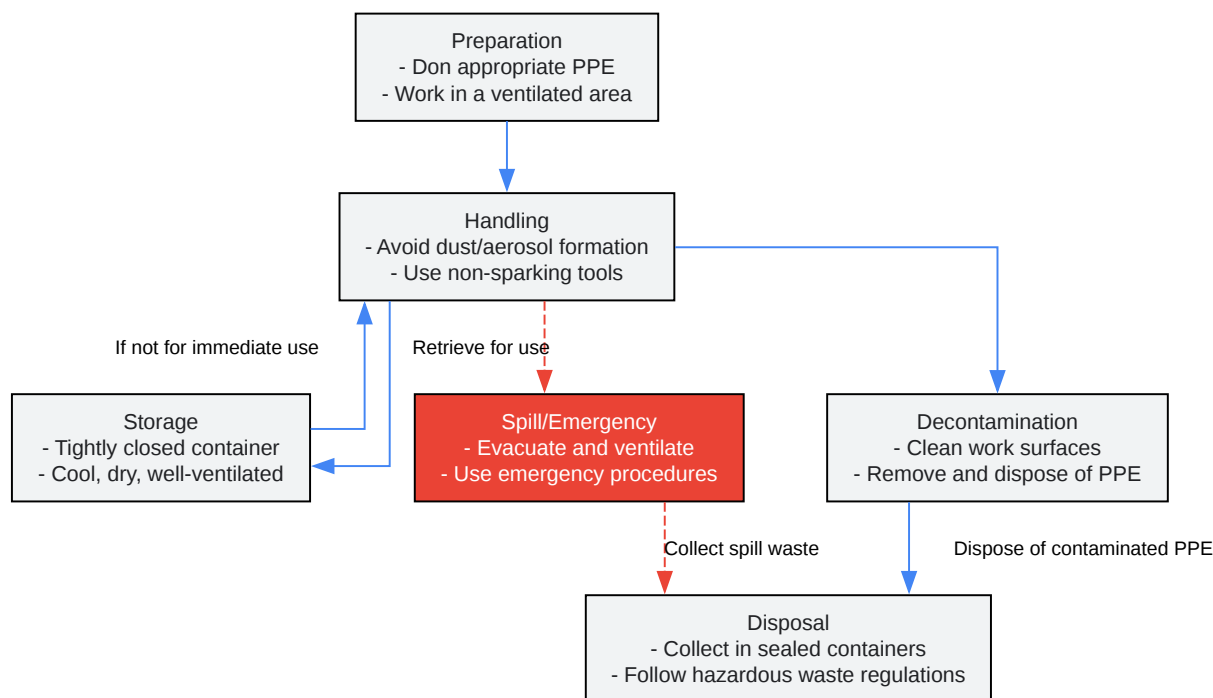
- The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[1\]](#)
- Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[\[1\]](#)
- Do not discharge to sewer systems.[\[1\]](#)
- Dispose of contents and container in accordance with all local, regional, national, and international regulations.[\[3\]](#)[\[4\]](#)

#### Container Disposal:

- Containers can be triply rinsed (or equivalent) and offered for recycling or reconditioning.[\[1\]](#)
- Alternatively, the packaging can be punctured to make it unusable for other purposes and then be disposed of in a sanitary landfill.[\[1\]](#)

## Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Cafedrine hydrochloride**, from preparation to disposal.



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Caption: Workflow for Safe Handling of **Cafedrine Hydrochloride**.

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